

Application Notes and Protocols for Bay 59-3074

In Vitro Assays

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Compound of Interest

Compound Name: Bay 59-3074

Cat. No.: B1667816

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the in vitro characterization of **Bay 59-3074**, a selective partial agonist for the cannabinoid receptors CB1 and CB2. The included methodologies are essential for researchers investigating the pharmacological properties of this compound and its potential therapeutic applications.

Introduction

Bay 59-3074, chemically identified as 3-[2-cyano-3-(trifluoromethyl)phenoxy]phenyl-4,4,4-trifluoro-1-butanesulfonate, is a notable research compound that exhibits partial agonism at both human and rat cannabinoid CB1 and CB2 receptors. Its activity has been characterized through various in vitro assays, which are crucial for determining its binding affinity, potency, and functional effects. These assays are fundamental in preclinical drug development and for understanding the compound's mechanism of action at the molecular level.

Data Presentation

The following tables summarize the quantitative data for **Bay 59-3074**'s interaction with cannabinoid receptors as determined by in vitro assays.

Table 1: Radioligand Binding Affinity (K_i) of **Bay 59-3074**

Receptor Target	Species	K _i (nM)	Reference
CB ₁	Human	48.3	[1] [2]
CB ₁	Rat	55.4	[1] [2]
CB ₂	Human	45.5	[1] [2]

K_i values represent the inhibition constant and are a measure of the compound's binding affinity to the receptor. A lower K_i value indicates a higher binding affinity.

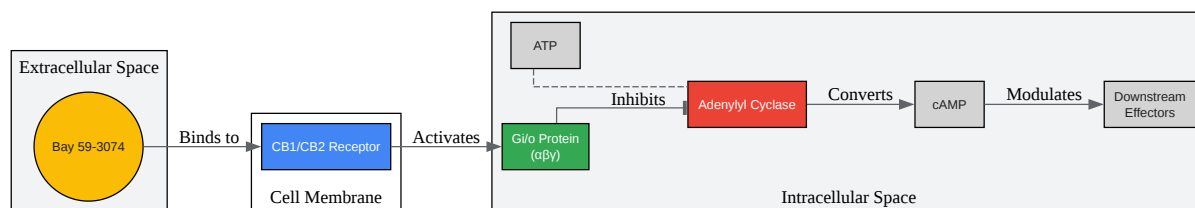
Table 2: Functional Activity of **Bay 59-3074**

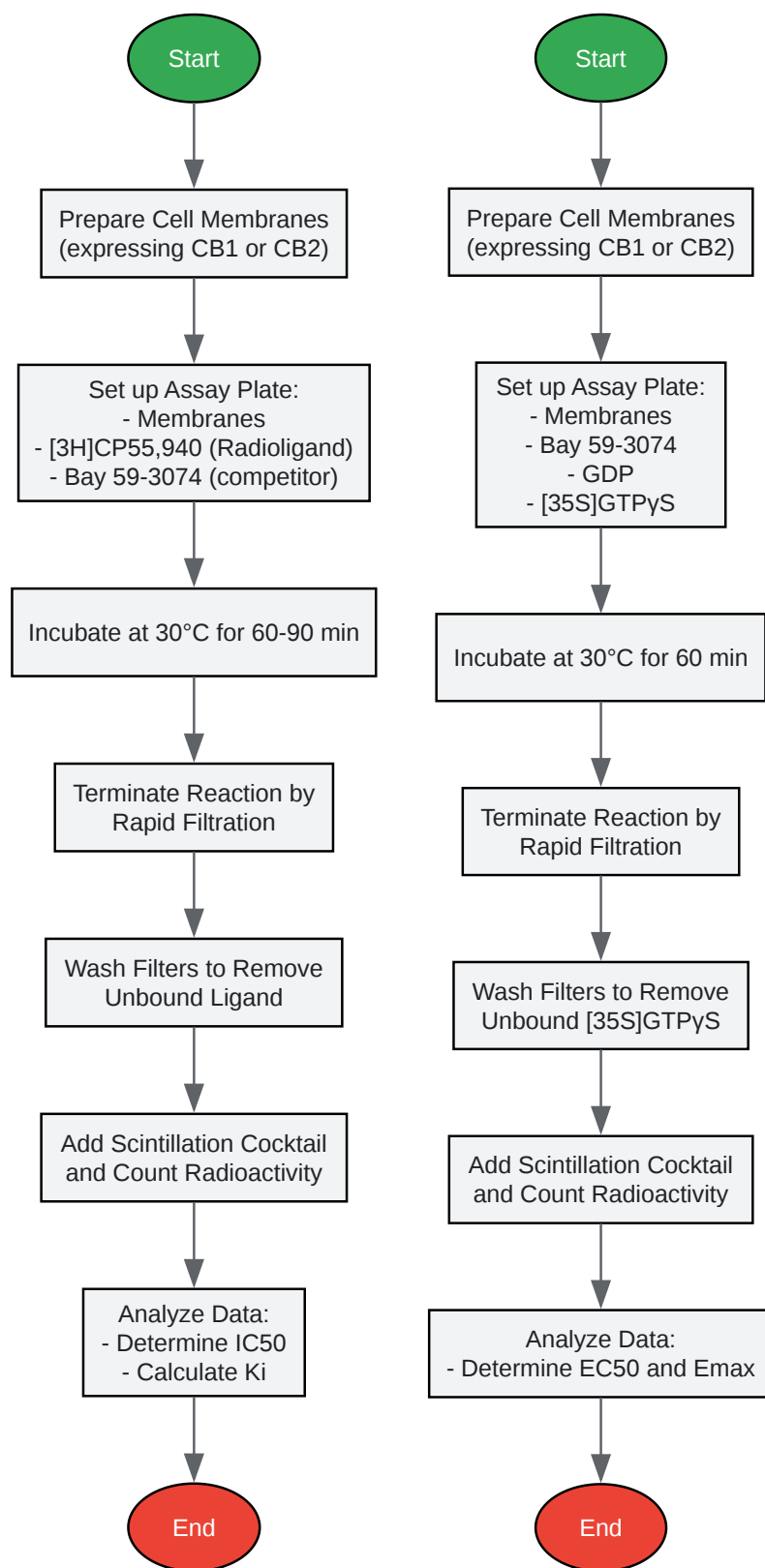
Assay Type	Receptor	Property Measured	Observation	Reference
^[35] S]GTPyS Binding	CB ₁ /CB ₂	G-protein activation	Partial Agonist	[1]

^[35]S]GTPyS binding assays are functional assays that measure the activation of G-proteins coupled to the receptor, providing an indication of the compound's efficacy.

Signaling Pathway

Bay 59-3074 exerts its effects by modulating the cannabinoid receptor signaling pathway. As a partial agonist, it binds to CB₁ and CB₂ receptors, which are G-protein coupled receptors (GPCRs). This binding event induces a conformational change in the receptor, leading to the activation of associated Gi/o proteins. The activated Gα subunit inhibits adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels. The Gβγ subunit can modulate other downstream effectors, including ion channels.





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References

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